

TMI-1 Verification Protocol for Nuclear Data Uncertainty

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Compound Focus: TMI-1

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The search results describe the use of the **TMI-1** unit cell as a benchmark to verify the **MCSU** (a nuclear data uncertainty propagation analysis program) code [1].

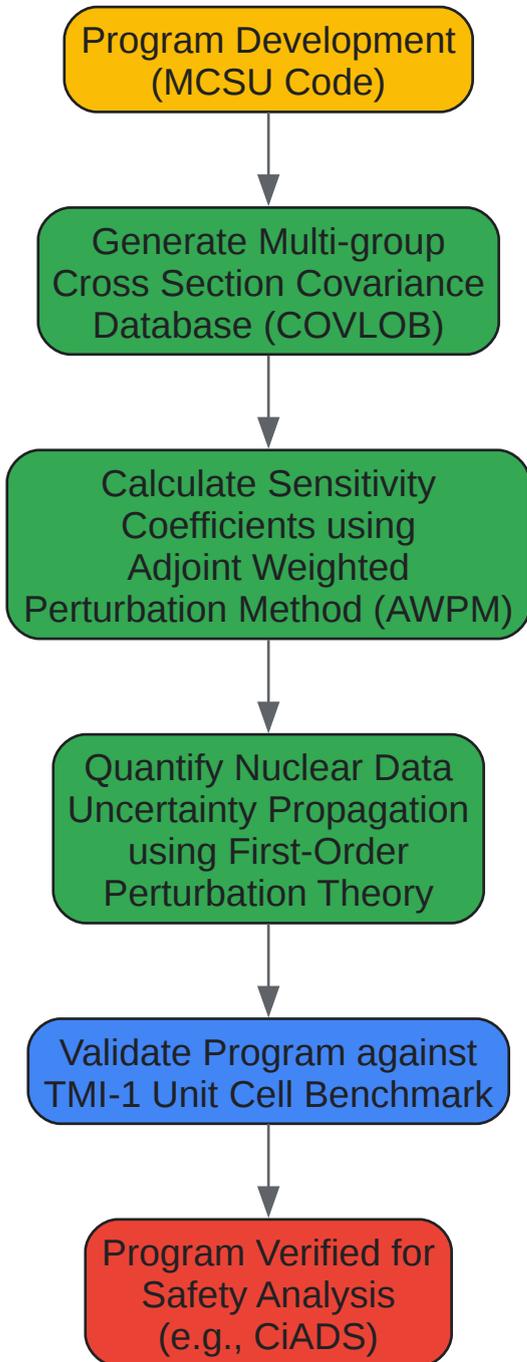
The core methodology involves comparing code predictions against a known benchmark to verify computational accuracy. The experimental protocol for this verification is summarized in the table below.

Table 1: MCSU Program Verification Protocol using TMI-1 Benchmark

Protocol Aspect	Description
Benchmark	TMI-1 (Three Mile Island Unit 1) reactor fuel unit cell [1].
Software Verified	MCSU program, developed for nuclear data uncertainty propagation analysis [1].
Verification Method	Comparison of the MCSU program's output against established results from the TMI-1 benchmark case [1].
Key Parameters	Sensitivity coefficients of key safety parameters to multi-group nuclear data [1].
Validation Outcome	The correctness of the MCSU program was confirmed based on this benchmark [1].

The workflow for this verification process involves several stages, from code development to final validation, as illustrated below.

MCSU Verification Workflow



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A Note on "TMI-1" in Other Contexts

It's important to be aware that the acronym "TMI" can refer to different concepts across scientific fields. In the search results, it also appears as:

- **Temporally Multiplexed Imaging (TMI):** A live-cell imaging technique in biology that uses fluorescent proteins with different clocklike properties to track multiple cellular signals simultaneously [2].
- **IBM Planning Analytics (TM1):** A database for enterprise performance management, with discussions on how to integrate its data into Alteryx workflows [3].

The verification protocol detailed above is specifically for the **nuclear energy context** pertaining to the Three Mile Island-1 benchmark.

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References

1. Uncertainty quantification and source identification of ... [sciencedirect.com]
2. Temporally multiplexed imaging of dynamic signaling ... [pmc.ncbi.nlm.nih.gov]
3. Integrate TM1 data into Alteryx workflows [community.alteryx.com]

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